Technical Support Center: Recrystallization Protocol for Purifying 2-Methoxynicotinic Acid

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Compound of Interest

Compound Name:	*2-Methoxynicotinic acid*
CAS No.:	*16498-81-0*
Cat. No.:	*B094398*

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Welcome to the technical support guide for the purification of **2-Methoxynicotinic acid** (CAS: 16498-81-0) via recrystallization. This document provides field-proven insights, a detailed experimental protocol, and robust troubleshooting advice designed for researchers, chemists, and drug development professionals. Our goal is to move beyond a simple list of steps and explain the causality behind each experimental choice, ensuring a successful and reproducible purification.

Section 1: Frequently Asked Questions (FAQs)

This section addresses high-level questions frequently encountered when planning the purification of **2-Methoxynicotinic acid**.

Q1: What is the scientific principle behind recrystallization? A1: Recrystallization is a purification technique for solid compounds based on the principle of differential solubility.[1][2] An ideal recrystallization solvent will dissolve the target compound (**2-Methoxynicotinic acid**) completely at an elevated temperature but only sparingly at a low temperature.[1][3] Impurities, ideally, will either be completely insoluble in the hot solvent (and can be filtered off) or remain highly soluble in the cold solvent (and will be removed with the filtrate).[3][4] As a hot, saturated

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solution is allowed to cool slowly, the solubility of the target compound decreases, forcing it to crystallize out of the solution in a purer form, leaving the soluble impurities behind.[1][5]

Q2: How do I select the best solvent for **2-Methoxynicotinic acid**? A2: Solvent selection is the most critical step for a successful recrystallization.[1][4] For **2-Methoxynicotinic acid**, which is a polar molecule containing a carboxylic acid, a pyridine ring, and a methoxy group, polar solvents are a logical starting point.[3][6] The compound has low solubility in water but is soluble in organic solvents like methanol, ethanol, and ether.[7]

The ideal approach is a small-scale screening of several candidate solvents.[3] If a single solvent does not provide the desired solubility profile (high solubility when hot, low when cold), a mixed-solvent system is an excellent alternative.[3][8] For this compound, a common and effective mixed system would be ethanol/water or methanol/water, where it is dissolved in the minimum amount of hot alcohol (the "good" solvent) and water (the "anti-solvent") is added until the solution becomes cloudy.[9]

Q3: What are the key safety precautions when handling **2-Methoxynicotinic acid** and solvents? A3: Standard laboratory personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves, is mandatory. According to aggregated GHS data, **2-Methoxynicotinic acid** can cause serious eye irritation and may cause skin irritation.[10] Avoid inhaling the powder by working in a well-ventilated fume hood.[7] The organic solvents used (e.g., ethanol, methanol, ethyl acetate) are flammable and should be heated using a steam bath or a heating mantle, never an open flame.

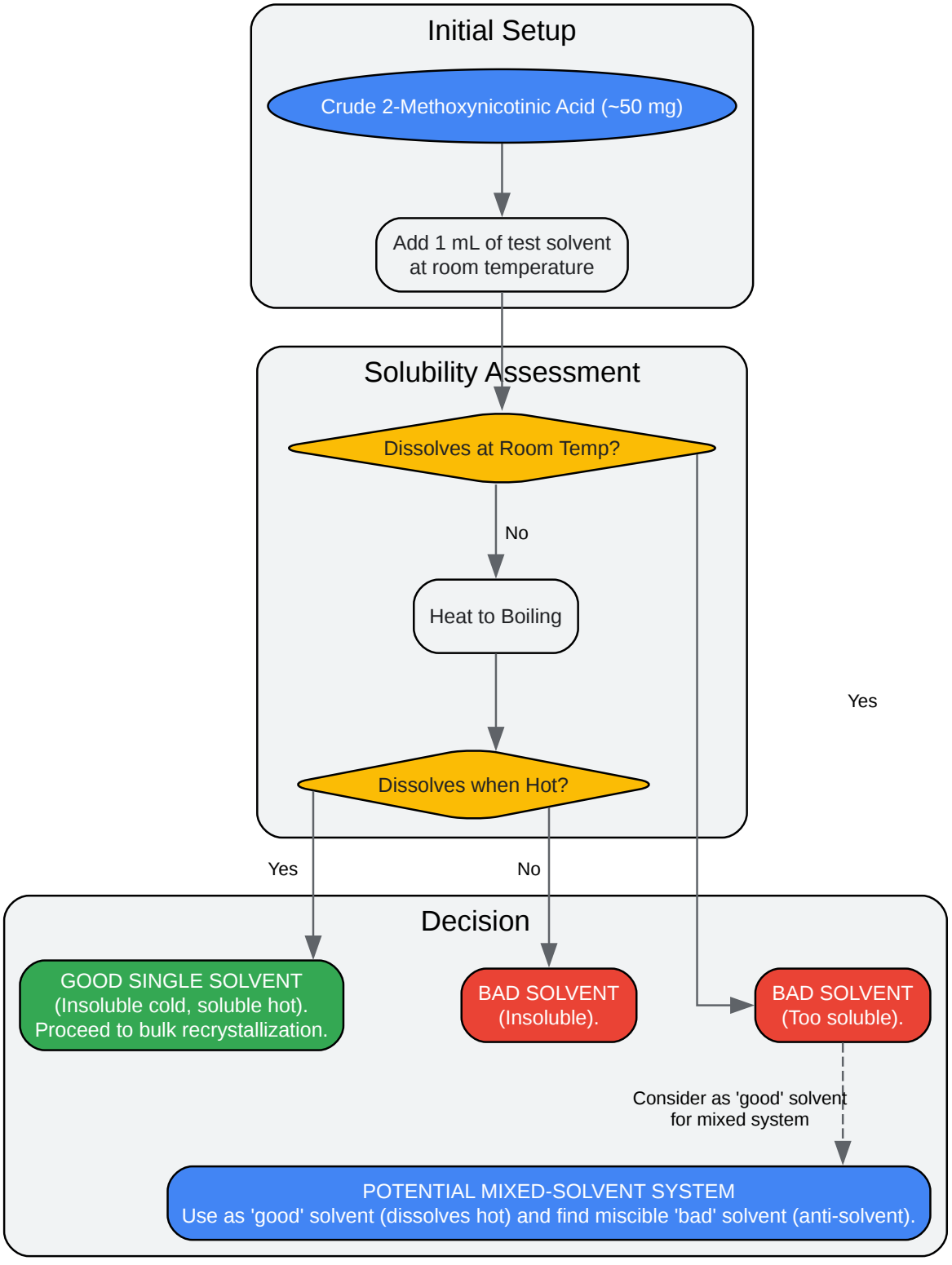
Q4: How can I assess the purity of my final product? A4: The most common and accessible method for assessing the purity of a crystalline solid is by measuring its melting point.[2] Pure crystalline solids have a sharp, well-defined melting point range (typically <2 °C). Impurities disrupt the crystal lattice, which typically causes the melting point to be depressed and broaden. The literature melting point for **2-Methoxynicotinic acid** is 146-150 °C.[11] A sharp melting point within this range indicates a high degree of purity.

Section 2: Data & Visualization

Solvent Selection Workflow

The following diagram outlines the logical workflow for determining an appropriate recrystallization solvent system for **2-Methoxynicotinic acid**.

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Caption: Decision workflow for selecting a recrystallization solvent.

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Table 1: Properties of Potential Recrystallization Solvents

Solvent	Type	Boiling Point (°C)	Expected Behavior with 2-Methoxynicotinic Acid	Safety Notes
Water	Polar Protic	100	Low solubility, but may increase significantly upon heating. Good candidate for a mixed-solvent system.[7][12]	Non-flammable.
Ethanol	Polar Protic	78	Likely soluble, especially when hot.[7][13] Excellent candidate for a single or mixed-solvent system.	Flammable.
Methanol	Polar Protic	65	Likely soluble, especially when hot.[7]	Flammable, Toxic.
Ethyl Acetate	Polar Aprotic	77	Moderate polarity; may show good differential solubility.	Flammable, Irritant.
Acetone	Polar Aprotic	56	Often a powerful solvent; may be too soluble even when cold.[14]	Highly Flammable, Irritant.

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Section 3: Detailed Recrystallization Protocol

This protocol provides a generalized, step-by-step methodology. The exact volumes will depend on the scale of your experiment and the chosen solvent system.

- Dissolution of the Crude Solid
  - Place the crude **2-methoxynicotinic acid** in an Erlenmeyer flask of appropriate size (the flask should not be more than half full).
  - Add a magnetic stir bar or boiling chips to ensure smooth boiling.[15]
  - Add the chosen solvent in small portions to the flask, heating the mixture to a gentle boil with stirring. Continue adding the minimum amount of boiling solvent until the solid just dissolves completely.[1][5] Causality: Using the absolute minimum volume of hot solvent is crucial for maximizing the recovery yield, as some product will always remain dissolved in the mother liquor.
- Decolorization (Optional)
  - If the hot solution is highly colored, remove it from the heat source and allow it to cool slightly.
  - Add a very small amount (spatula tip) of activated charcoal. Causality: Activated charcoal has a high surface area that adsorbs colored, high-molecular-weight impurities.[2] Adding it to a boiling solution can cause violent frothing.
  - Bring the solution back to a boil for a few minutes.
- Hot Gravity Filtration
  - This step is necessary if there are insoluble impurities or if activated charcoal was used.
  - Preheat a clean receiving Erlenmeyer flask and a stemless or short-stemmed funnel. Place a piece of fluted filter paper in the funnel.
  - Pour a small amount of hot, fresh solvent through the funnel to warm it. Causality: Preheating the apparatus prevents the desired compound from crystallizing prematurely

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on the cold surfaces of the funnel and filter paper, which would decrease the yield.[9][15]

- Quickly pour the hot solution containing the dissolved product through the fluted filter paper.

- Crystallization
  - Cover the flask containing the hot filtrate with a watch glass and set it aside on a heat-insulating surface (like cork or wood) to cool slowly and undisturbed to room temperature.[1]
  - Causality: Slow cooling is paramount for the formation of large, pure crystals. Rapid cooling traps impurities within the growing crystal lattice, defeating the purpose of the purification.[16]
  - Once the flask has reached room temperature and crystal growth appears complete, place it in an ice-water bath for at least 15-20 minutes to maximize the precipitation of the product from the solution.[5]
- Isolation and Washing
  - Collect the crystals by vacuum filtration using a Büchner funnel and a clean filter flask.[2]
  - Wash the crystals with a small amount of ice-cold solvent. Causality: The solvent must be ice-cold to minimize redissolving the purified crystals during the wash, which would lower the final yield.[15] This wash removes any residual mother liquor containing soluble impurities.
  - Continue to draw air through the crystals on the filter for several minutes to help them dry.
- Drying
  - Carefully transfer the crystals from the filter paper to a pre-weighed watch glass.
  - Dry the crystals completely to remove any residual solvent. This can be done by air drying or, more effectively, in a desiccator under vacuum. The product is not fully purified until all solvent is removed.

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Section 4: Troubleshooting Guide

Q: I've cooled my solution, but no crystals have formed. What should I do? A: This is a common issue, typically arising from two main causes:

- Too Much Solvent: This is the most frequent reason for crystallization failure.[17] The solution is not saturated enough for crystals to form. Solution: Gently heat the solution to boil off a portion of the solvent (e.g., reduce the volume by 15-20%) and then allow it to cool again.[16]

- Supersaturation: The solution may be supersaturated, meaning it holds more dissolved solute than it theoretically should, and requires a nucleation site to begin crystallization. Solutions:

  - Scratch: Gently scratch the inner surface of the flask at the meniscus with a glass stirring rod. The microscopic scratches on the glass provide a surface for nucleation.[16][17]

  - Seed: If you have a small crystal of pure **2-methoxynicotinic acid**, add it to the solution. This "seed crystal" provides a template for further crystal growth.[16][17]

Q: My product separated as an oil, not crystals. How can I fix this? A: "Oiling out" occurs when the solute comes out of solution at a temperature above its melting point, often because the solution is highly impure or it cooled too quickly.[16][17]

- Solution: Reheat the solution until the oil completely redissolves. Add a small amount of additional solvent (if using a mixed-solvent system, add more of the "good" solvent) to decrease the saturation point slightly.[16] Then, allow the solution to cool much more slowly. Insulating the flask can help. If the problem persists, the crude material may be too impure, and an alternative purification method like column chromatography may be necessary first.

Q: My final crystals are still yellow. How can I get a colorless product? A: A persistent color indicates the presence of colored impurities that have similar solubility to your product.

- Solution: Perform the recrystallization again, but include the optional activated charcoal step (Protocol Step 2).[2] The charcoal is highly effective at adsorbing many colored organic impurities. Be aware that charcoal can also adsorb some of your product, so use it sparingly and expect a slight reduction in yield.

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Q: My final yield is very low. What went wrong? A: Several factors can lead to poor recovery:

- Excess Solvent: Using too much solvent during the initial dissolution step is a primary cause. [17]
- Premature Crystallization: Significant loss of product on the filter paper during hot filtration. Ensure your apparatus is thoroughly pre-heated.
- Incomplete Cooling: Not cooling the solution in an ice bath after initial room-temperature cooling will leave a significant amount of product dissolved.
- Washing with Warm Solvent: Washing the collected crystals with room-temperature or warm solvent will dissolve a portion of your purified product. Always use ice-cold solvent for washing.[15]

References

- Solvent Choice - Chemistry Teaching Labs - University of York. [Link]
- Finding the best solvent for recrystallisation student sheet - RSC Education. [Link]
- **2-Methoxynicotinic acid** (CAS 16498-81-0) Properties | Density, Cp, Viscosity | Chemcasts. [Link]
- Reagents & Solvents: Solvents for Recrystallization - Department of Chemistry : University of Rochester. [Link]
- Process for the purification of nicotinic acid amide I - Google P
- Recrystallization Guide: Process, Procedure, Solvents - Mettler Toledo. [Link]
- Experiment : Recrystallization – Part I: Solvent Selectio nn - Science Learning Center. [Link]
- **2-Methoxynicotinic acid** - ChemBK. [Link]
- **2-Methoxynicotinic acid** | C7H7NO3 | CID 708093 - PubChem - NIH. [Link]
- Purification of nicotinic acid - US3037987A - Google P
- Purification of nicotinamide - US2496114A - Google P

© 2026 BenchChem. All rights reserved.

- 3.6F: Troubleshooting - Chemistry LibreTexts. [Link]
- 2-Methoxyisonicotinic Acid | C7H7NO3 | CID 819942 - PubChem - NIH. [Link]
- Problems with Recrystallisations - Chemistry Teaching Labs - University of York. [Link]
- SYNTHESIS, CHARACTERIZATION AND OPTIMIZATION STUDY OF NICOTINE DERIVATIVES - Jetir.Org. [Link]
- How to purify Nicotinic acid derivatives from the reaction mixture? - ResearchGate. [Link]
- Recrystallization and Crystallization - University of California, Irvine. [Link]
- Recrystallisation Help : r/Chempros - Reddit. [Link]
- Two-Solvent Recrystallization Guide - MIT OpenCourseWare. [Link]
- Recrystallization - Chemistry LibreTexts. [Link]
- Organic Chemistry Lab: Recrystallization - YouTube. [Link]
- Crystallization of Nicotinic and Hydroxynicotinic Acids from Solution: Solubility and Aggregation Studies - Molecular Energetics Group - Universidade de Lisboa. [Link]
- Hydroxynicotinic acid crystallisation and solubility systematic studies - RSC Publishing. [Link]

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Sources

- 1. edu.rsc.org [edu.rsc.org]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. Chemistry Teaching Labs - Solvent Choice [chemtl.york.ac.uk]

- 4. sciencelearningcenter.pbworks.com [sciencelearningcenter.pbworks.com]
- 5. youtube.com [youtube.com]
- 6. Reagents & Solvents [chem.rochester.edu]
- 7. chembk.com [chembk.com]
- 8. mt.com [mt.com]
- 9. ocw.mit.edu [ocw.mit.edu]
- 10. 2-Methoxynicotinic acid | C7H7NO3 | CID 708093 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. 2-Methoxynicotinic acid | 16498-81-0 [chemicalbook.com]
- 12. US3037987A - Purification of nicotinic acid - Google Patents [patents.google.com]
- 13. Hydroxynicotinic acid crystallisation and solubility systematic studies - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
- 14. US4447615A - Process for the purification of nicotinic acid amide I - Google Patents [patents.google.com]
- 15. pdf.benchchem.com [pdf.benchchem.com]
- 16. chem.libretexts.org [chem.libretexts.org]
- 17. Chemistry Teaching Labs - Problems with Recrystallisations [chemtl.york.ac.uk]

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